

Chemical structure of 5-Chloro-6-methoxypyridine-3-thiol

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Compound of Interest

Compound Name: 5-Chloro-6-methoxypyridine-3-thiol

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An In-Depth Technical Guide to **5-Chloro-6-methoxypyridine-3-thiol**: Structure, Synthesis, and Application

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **5-Chloro-6-methoxypyridine-3-thiol**, a heterocyclic building block of increasing importance in medicinal chemistry. We will delve into its structural characteristics, elucidation through modern analytical techniques, a robust and scalable synthetic route, and the rationale for its utilization in drug discovery programs. This document is intended for researchers, medicinal chemists, and process development scientists who require a deep, practical understanding of this valuable compound.

Molecular Architecture and Physicochemical Profile

5-Chloro-6-methoxypyridine-3-thiol is a substituted pyridine derivative featuring a unique arrangement of functional groups that dictates its reactivity and utility. The pyridine core, an electron-deficient aromatic system, is functionalized with a chlorine atom, a methoxy group, and a thiol group. The specific positioning of these substituents (chloro at C5, methoxy at C6, and thiol at C3) creates a distinct electronic and steric profile crucial for its role as a synthon.

The presence of both a halogen (chloro) and an electron-donating group (methoxy) significantly influences the reactivity of the pyridine ring.[1][2][3] The thiol (-SH) group, in particular, is a key functional handle. Its nucleophilicity and propensity to form disulfide bonds or coordinate with metal centers make it a versatile reactive site for constructing more complex molecules.[4][5]

Key Physicochemical Data

Property	Value	Source
Molecular Formula	C ₆ H ₆ ClNOS	[6]
Molecular Weight	175.64 g/mol	[4]
Appearance	White powder	[6]
Melting Point	53 – 58°C (with decomposition)	[6]
CAS Number	1047231-93-6	[6]
SMILES	<chem>COC1=NC=C(S)C=C1Cl</chem>	Derived from structure
InChI	InChI=1S/C6H6ClNOS/c1-10-6-4(7)2-3-5(9)8-6/h2-3,9H,1H3	Derived from structure

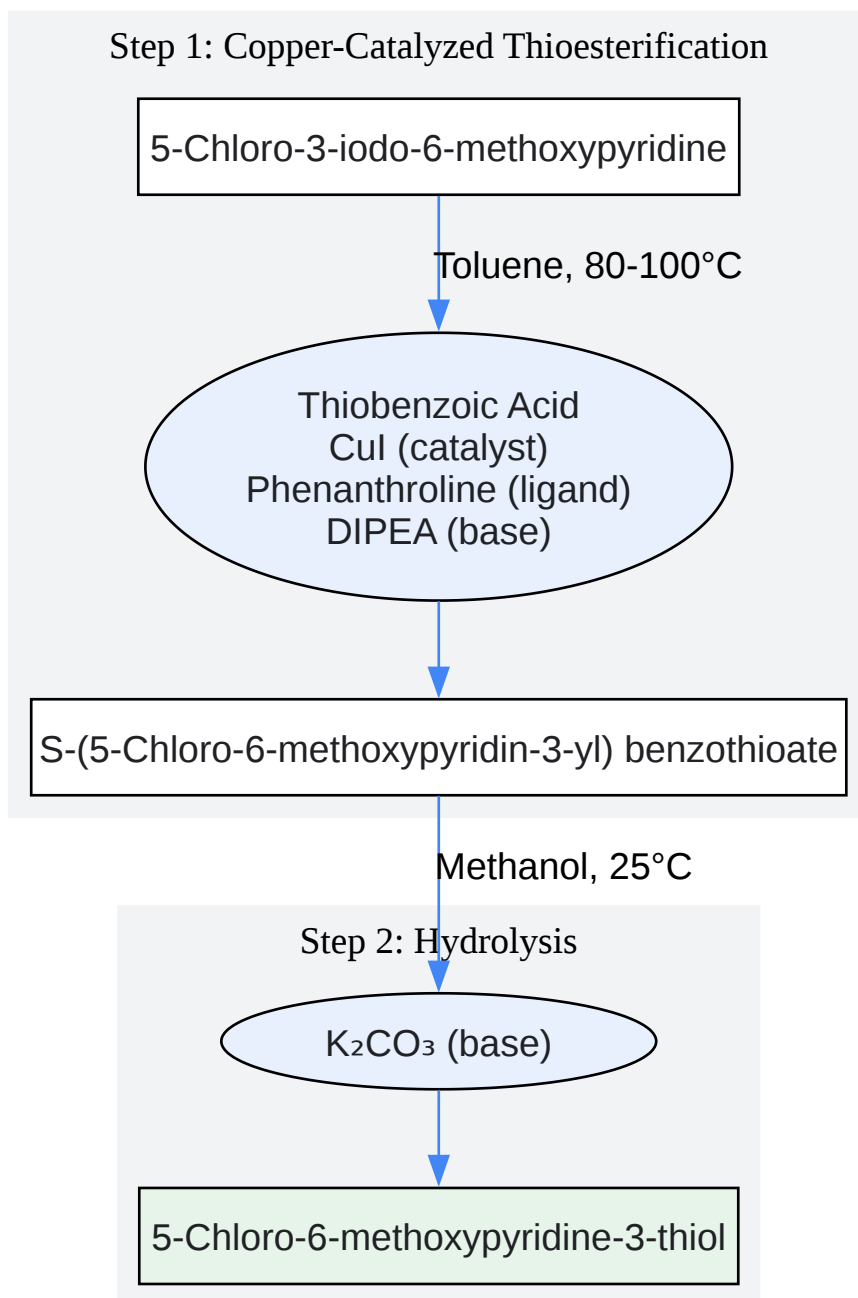
Synthesis Pathway: A Validated Two-Step Approach

The synthesis of pyridine-3-thiols has historically been approached through various methods, including the reduction of corresponding sulfonyl chlorides.[6] However, these methods can lack broad substrate scope and may not be compatible with sensitive functional groups. A more modern and highly effective strategy commences from commercially available 3-iodopyridines, proceeding through a copper-catalyzed thioesterification followed by hydrolysis.[6] This approach is notable for its high yields and the purity of the final thiol product, effectively avoiding the common side-reaction of disulfide formation.[6]

Logical Flow of the Synthetic Protocol

The choice of a two-step sequence involving a thiobenzoate intermediate is deliberate. Direct introduction of a thiol group can be challenging due to the high reactivity and oxidative instability of the thiol itself.[4] By first forming a stable S-aryl thiobenzoate, the sulfur moiety is

effectively protected. The subsequent hydrolysis under mild basic conditions cleanly liberates the target thiol with high purity.[6]



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Caption: Synthetic workflow for **5-Chloro-6-methoxypyridine-3-thiol**.

Detailed Experimental Protocol

Part A: Synthesis of S-(5-Chloro-6-methoxypyridin-3-yl) benzothioate

- **Vessel Preparation:** To a single-necked flask equipped with a magnetic stirrer and reflux condenser, add the starting 3-iodopyridine derivative (0.1 mol).
- **Solvent and Reagents:** Add 150 mL of toluene, followed by phenanthroline (3.6 g), CuI (2 g), diisopropylethylamine (30 mL), and thiobenzoic acid (14 mL).
- **Inert Atmosphere:** Purge the flask with argon to establish an inert atmosphere, which is critical to prevent oxidative side reactions.
- **Reaction Conditions:** Heat the reaction mixture to 80–100 °C and maintain for 12–16 hours, monitoring progress by TLC.
- **Work-up:** After cooling, add 150 mL of hexane to the reaction mixture to precipitate the crude product. The intermediate thiobenzoate is then carried forward to the next step.

Part B: Hydrolysis to **5-Chloro-6-methoxypyridine-3-thiol**

- **Hydrolysis Setup:** Dissolve the crude thiobenzoate from Part A in methanol (at a concentration of 1 g per 10 mL).
- **Base Addition:** Add a 40% excess of dry potassium carbonate (K_2CO_3). The use of a solid, anhydrous base under these conditions facilitates a clean hydrolysis.
- **Reaction:** Stir the mixture for 1 hour at room temperature (25°C).
- **Solvent Removal:** Evaporate the methanol under reduced pressure.
- **Aqueous Work-up:** Dissolve the residue in an equal volume of water. Wash the aqueous solution twice with dichloromethane to remove non-polar impurities.
- **Acidification & Extraction:** Carefully acidify the aqueous layer to pH 5 with a suitable acid (e.g., 1M HCl). This protonates the thiolate, allowing for extraction. Extract the product into dichloromethane.
- **Final Wash and Isolation:** Wash the combined dichloromethane extracts with a saturated aqueous sodium bicarbonate solution to remove any remaining acidic impurities. Dry the

organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the pure **5-Chloro-6-methoxypyridine-3-thiol**.^[6]

Structural Elucidation and Analytical Characterization

Unambiguous structural confirmation is paramount in chemical synthesis.^[7] A combination of mass spectrometry and nuclear magnetic resonance spectroscopy provides a definitive analytical fingerprint for **5-Chloro-6-methoxypyridine-3-thiol**.

High-Resolution Mass Spectrometry (HRMS)

HRMS is employed to confirm the elemental composition of the molecule with high precision. The experimentally determined mass should align closely with the calculated exact mass.

- Technique: Electrospray Ionization Time-of-Flight (ESI-TOF).
- Calculated Mass (C₆H₆ClNOS): 174.9859 m/z.^[6]
- Found Mass: 174.9858 m/z.^[6]
- Interpretation: The sub-ppm mass accuracy provides strong evidence for the correct elemental formula, ruling out other potential compositions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of each proton and carbon atom, confirming the connectivity and substitution pattern of the pyridine ring. Spectra are typically recorded in a deuterated solvent such as chloroform (CDCl₃).

¹H NMR (500 MHz, CDCl₃) Spectroscopic Data:^[6]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
8.02	d, J = 2.2 Hz	1H	H-2	The proton at the 2-position is a doublet due to coupling with the proton at H-4.
7.65	d, J = 2.2 Hz	1H	H-4	The proton at the 4-position is a doublet due to coupling with the proton at H-2.
3.99	s	3H	-OCH ₃	The methoxy protons appear as a singlet as there are no adjacent protons to couple with.
3.30	s	1H	-SH	The thiol proton typically appears as a broad or sharp singlet. Its chemical shift can be variable.

¹³C NMR (126 MHz, CDCl₃) Spectroscopic Data:[6]

Chemical Shift (δ , ppm)	Assignment	Rationale
158.0	C-6	Carbon attached to the electronegative oxygen of the methoxy group, resulting in a downfield shift.
146.0	C-2	Pyridine ring carbon adjacent to the nitrogen.
140.6	C-4	Aromatic carbon.
117.8	C-5	Carbon bearing the chloro substituent.
117.6	C-3	Carbon attached to the sulfur atom.
53.9	-OCH ₃	Carbon of the methoxy group.

The clear observation of a signal for the SH group in the ¹H NMR spectrum, combined with the HRMS data, confirms the successful synthesis of the thiol in its monomeric form, free from disulfide impurities.[6]

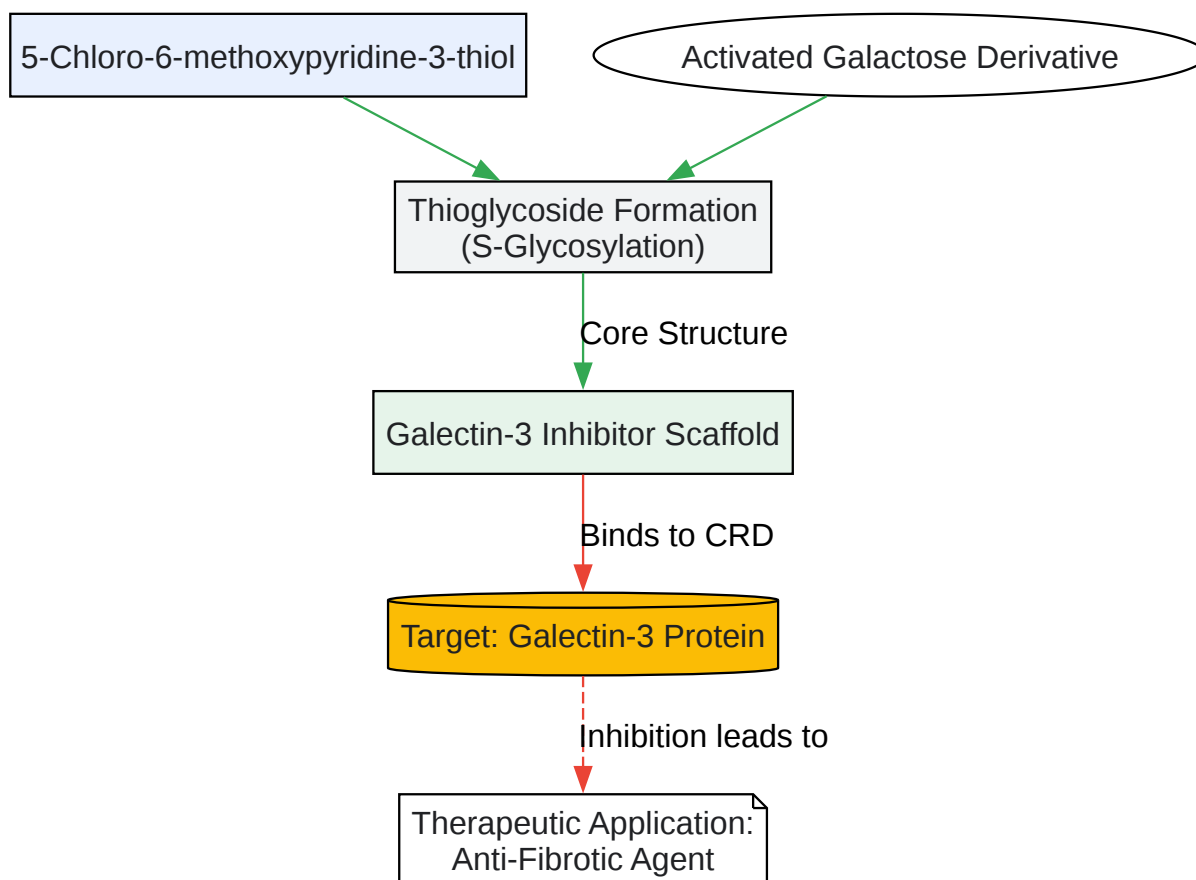
Application in Drug Discovery and Medicinal Chemistry

The strategic value of **5-Chloro-6-methoxypyridine-3-thiol** lies in its utility as a building block for creating targeted therapeutics. Heterocyclic compounds containing nitrogen and sulfur are well-established pharmacophores, exhibiting a wide array of biological activities.[8]

Role as a Key Intermediate for Galectin-3 Inhibitors

A prominent application of related pyridine-3-thiol derivatives is in the development of galectin-3 inhibitors.[6] Galectin-3 is a protein implicated in fibrosis, inflammation, and cancer. Inhibitors of this protein are being actively pursued as treatments for conditions like liver cirrhosis and lung fibrosis. The thiol group of the pyridine core serves as a crucial attachment point for a galactose moiety, forming a thiogalactoside. This structural motif is essential for high-affinity binding to the galectin-3 carbohydrate recognition domain. The specific substitution pattern on

the pyridine ring, including the chloro and methoxy groups, is fine-tuned to optimize potency, selectivity, and pharmacokinetic properties.[6]



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Caption: Role of the thiol in forming Galectin-3 inhibitor scaffolds.

The chloro and methoxy groups are not mere spectators; they play a vital role in modulating the electronic properties and binding interactions of the final drug candidate.[3] They can influence solubility, metabolic stability, and the ability to form specific hydrogen bonds or halogen bonds within the protein's binding pocket, ultimately enhancing therapeutic efficacy.[2]

Conclusion

5-Chloro-6-methoxypyridine-3-thiol is more than a simple chemical entity; it is a precisely engineered tool for the modern medicinal chemist. Its synthesis is achievable through a high-yield, scalable process that delivers a product of exceptional purity. Its structure, confirmed by robust analytical methods, offers a versatile thiol handle on a decorated pyridine scaffold. This combination of features makes it a highly valuable intermediate in the synthesis of sophisticated therapeutic agents, most notably in the ongoing development of potent and orally available inhibitors for challenging disease targets like galectin-3. As drug discovery continues to demand novel molecular architectures, the utility of such well-characterized building blocks will only continue to grow.

References

- Enamine Ltd. (2025). An Efficient Synthesis of a Variety of Substituted Pyridine-3-Thiols. *Journal of Organic and Pharmaceutical Chemistry*.
- Smolecule. (2024, January 5). 2-Chloro-6-methoxypyridine-3-thiol.
- Sigma-Aldrich. 5-Chloro-6-methoxypyridin-3-ol. Accessed March 7, 2026.
- PubChemLite. 5-chloro-2-methoxypyridine-3-thiol (C₆H₆ClNOS). Accessed March 7, 2026.
- Jee, J., et al. (Year). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. PMC.
- Ishihara, Y. (2024, September 16). Roles of the Chloro and Methoxy Groups in Drug Discovery. Drug Hunter.
- Makhija, S. J., et al. (2011).
- BenchChem. (2025). Spectroscopic Scrutiny: A Comparative Guide to Confirming the Structure of 3-Chloro-5-fluoro-2-methoxypyridine.
- Zhu, Y., & Wang, P. G. (2012). Thiol Reactive Probes and Chemosensors. MDPI.
- Drug Hunter. (2024, September 30). Roles of the Chloro and Methoxy Groups in Drug Discovery. YouTube.

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Sources

- [1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. drughunter.com \[drughunter.com\]](#)
- [3. youtube.com \[youtube.com\]](#)
- [4. Buy 2-Chloro-6-methoxypyridine-3-thiol \[smolecule.com\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. ophcj.nuph.edu.ua \[ophcj.nuph.edu.ua\]](#)
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